

A Comprehensive Guide to 3-(Dimethylamino)acrylonitrile: Nomenclature and Identification

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Compound of Interest

Compound Name: 3-(Dimethylamino)acrylonitrile

Cat. No.: B1336122

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For researchers, scientists, and professionals in drug development, precise identification of chemical compounds is paramount. This document provides a detailed overview of the alternative names, synonyms, and key identifiers for the chemical compound **3-(Dimethylamino)acrylonitrile**.

While this compound is a valuable building block in organic synthesis, it is important to note that as a simple organic molecule, it does not possess inherent signaling pathways or complex biological activities that would necessitate detailed experimental protocols or pathway diagrams typical for drug candidates.^[1] Its utility lies in its chemical reactivity as an intermediate for creating more complex molecules.^[1]

Nomenclature and Synonyms

The compound known as **3-(Dimethylamino)acrylonitrile** is referred to by a variety of names in chemical literature and databases. Understanding these synonyms is crucial for comprehensive literature searches and accurate compound identification.

Type	Name
Systematic Name	3-(Dimethylamino)acrylonitrile
IUPAC Name	(E)-3-(dimethylamino)prop-2-enenitrile[2]
Alternative Names	3-(Dimethylamino)-2-propenenitrile[3][4]
	3-(dimethylamino)prop-2-enenitrile[5]
	3-Dimethylaminoprop-2-enenitrile[3][4]
	N,N-Dimethylaminoacrylonitrile[3][4]
	β -(Dimethylamino)acrylonitrile[3][4]
	Dimethylaminoacrylonitrile[6][7]
Other Synonyms	2-Propenenitrile, 3-(dimethylamino)-[2][3][6][7]
	Acrylonitrile, 3-(dimethylamino)-[3][4]
	NSC 127942[3][4]

Chemical Identifiers

Unique identifiers are essential for unambiguous identification of chemical substances in databases and regulatory documents.

Identifier	Value
CAS Registry Number	2407-68-3[1][3][5][6][7]
	35520-41-3 (for trans-isomer)[2][8]
EC Number	219-305-7[3]
Molecular Formula	C ₅ H ₈ N ₂ [3][5][6]
Molecular Weight	96.13 g/mol [1][5][8]
InChI Key	ZKKBIZXAEDFPNL-UHFFFAOYSA-N[1][6]
InChI Key (trans-isomer)	ZKKBIZXAEDFPNL-HWKANZROSA-N[2][8]

Stereoisomerism

It is important to note the existence of stereoisomers for this compound. The trans-isomer, specifically identified as **trans-3-(Dimethylamino)acrylonitrile**, has a distinct CAS Registry Number (35520-41-3).[2][8] The IUPAC name often specifies the stereochemistry as (E)-3-(dimethylamino)prop-2-enenitrile.[2]

Experimental Data and Protocols

As **3-(Dimethylamino)acrylonitrile** is primarily a chemical intermediate, detailed experimental protocols in the context of drug development (e.g., cell-based assays, animal models) are not applicable.[1] The available technical data focuses on its chemical synthesis and reactivity.[1] For instance, it is synthesized through condensation and addition reactions and serves as a versatile precursor for synthesizing heterocyclic compounds due to the nucleophilic nature of its dimethylamino group and the reactivity of the acrylonitrile moiety.[1]

Visualization of Chemical Structure

Due to the nature of this topic, which is focused on the nomenclature of a chemical compound, there are no signaling pathways, experimental workflows, or logical relationships to visualize using Graphviz. A diagram of a biological pathway would be inappropriate for this subject.

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